

# Safety and handling precautions for 4-Iodopicolinic acid

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## Compound of Interest

Compound Name: 4-Iodopicolinic acid

Cat. No.: B183023

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## An In-depth Technical Guide to the Safe Handling of 4-Iodopicolinic Acid

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **4-Iodopicolinic acid** (CAS No: 405939-79-9). As a key intermediate in organic synthesis, particularly for novel pharmaceutical and agrochemical compounds, a thorough understanding of its hazard profile is paramount to ensuring laboratory safety and experimental integrity.<sup>[1][2][3]</sup> This guide moves beyond mere procedural lists to explain the causality behind each recommendation, fostering a proactive safety culture.

## Hazard Identification and Risk Profile

**4-Iodopicolinic acid** is a combustible solid that presents significant health hazards upon exposure.<sup>[4][5]</sup> The primary risks are acute oral toxicity and severe, irreversible damage to the eyes.<sup>[6]</sup> A summary of its classification under the Globally Harmonized System (GHS) is essential for an immediate understanding of its risks.

## GHS Hazard Classification

The compound is classified as hazardous under US OSHA regulations (29 CFR 1910.1200).<sup>[4]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4] [6]
Serious Eye Damage	Category 1	H318: Causes serious eye damage[4][6]
Aquatic Hazard (Acute)	Category 3	H402: Harmful to aquatic life

Expert Insight: The Category 1 classification for eye damage is of critical importance. Unlike eye irritation, which is reversible, this classification implies a risk of permanent tissue damage or blindness. This necessitates stringent eye protection protocols that are non-negotiable. The oral toxicity, while categorized as "harmful" rather than "fatal," still requires immediate medical attention upon ingestion.

## Physicochemical Properties

Understanding the physical state and properties of **4-Iodopicolinic acid** is fundamental to anticipating its behavior during handling.

Property	Value
Physical State	Solid, powder/crystalline form[7][8]
Appearance	White to yellow or tan solid[1][9]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> INO <sub>2</sub> [10]
Molecular Weight	249.01 g/mol [10]
Storage Class	TRGS 510, Class 11: Combustible Solids
Flash Point	Not applicable[4]
Autoignition Temp.	Not applicable[4]

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, beginning with engineering controls and supplemented by rigorous PPE protocols, is essential for mitigating exposure risks.

## Engineering Controls: The First Line of Defense

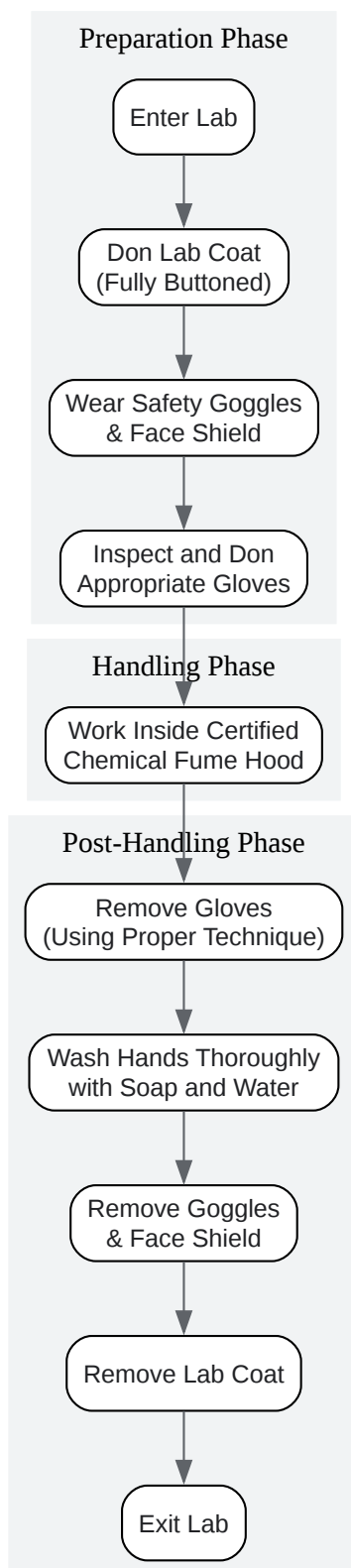
- **Chemical Fume Hood:** All handling of **4-Iodopicolinic acid**, especially weighing and transferring the solid, must be performed within a properly functioning and certified laboratory chemical fume hood.[\[11\]](#) This is critical to prevent the inhalation of fine dust particles.
- **Ventilation:** The laboratory must be equipped with adequate general ventilation to ensure air exchange and minimize background contaminant levels.[\[5\]](#)[\[7\]](#)
- **Emergency Stations:** Eyewash stations and safety showers must be readily accessible, unobstructed, and located within a 10-second travel distance from the handling area.[\[6\]](#)[\[7\]](#)  
[\[11\]](#) Regular testing of these units is mandatory.

## Personal Protective Equipment (PPE): A Non-Negotiable Barrier

The selection of PPE must directly address the hazards identified in Section 1.

- **Eye and Face Protection:** Due to the risk of severe eye damage (H318), chemical safety goggles are the minimum requirement.[\[7\]](#) A face shield worn over safety goggles is strongly recommended, especially when handling larger quantities or if there is a heightened risk of splashing or dust generation.[\[6\]](#)
- **Skin Protection:**
  - **Gloves:** Wear appropriate chemical-resistant gloves. Nitrile or butyl rubber gloves are generally suitable, but always consult the glove manufacturer's compatibility chart for the specific glove type and thickness.[\[11\]](#) Inspect gloves for any signs of degradation before use and replace them immediately if compromised.
  - **Lab Coat:** A fully-buttoned, long-sleeved lab coat is required to protect skin and personal clothing.[\[11\]](#)

- Respiratory Protection: If work cannot be confined to a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator is necessary.<sup>[6]</sup> Personnel must be medically cleared, trained, and fit-tested to wear a respirator as part of a formal respiratory protection program.<sup>[11]</sup>



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Caption: PPE workflow for handling **4-Iodopicolinic acid**.

# Standard Operating Procedures: Handling, Storage, and Disposal

Adherence to standardized protocols is crucial for ensuring both safety and experimental reproducibility.

## Protocol: Safe Weighing and Handling of Solid 4-Iodopicolinic Acid

- **Preparation:** Ensure the chemical fume hood is on and the sash is at the appropriate working height. Assemble all necessary equipment (spatula, weigh boat, container) inside the hood.
- **PPE:** Don all required PPE as outlined in Section 2.2.
- **Weighing:** Carefully open the stock container inside the fume hood. Use a spatula to gently transfer the desired amount of **4-Iodopicolinic acid** to a weigh boat. Avoid any actions that could generate dust, such as tapping or dropping the material.
- **Transfer:** Transfer the weighed solid to the reaction vessel or solvent.
- **Cleanup:** Tightly close the stock container. Decontaminate the spatula and work surface within the fume hood. Dispose of the weigh boat as contaminated solid waste.
- **Post-Handling:** Follow the post-handling PPE removal procedure. Wash hands thoroughly.

## Storage Requirements

Proper storage is vital to maintain the chemical's integrity and prevent hazardous situations.

- **Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[4][5]</sup>
- **Incompatibilities:** Store away from incompatible materials.<sup>[6]</sup> This includes:
  - Strong Oxidizing Agents
  - Strong Reducing Agents
  - Strong Acids

- Strong Bases[5] Expert Insight: Co-storage with these materials can lead to vigorous, exothermic reactions, potentially causing container failure and release of hazardous substances.

## Waste Disposal

All waste containing **4-Iodopicolinic acid** must be treated as hazardous waste.

- Containers: Collect waste in a designated, compatible, and clearly labeled hazardous waste container.[11]
- Segregation: Do not mix **4-Iodopicolinic acid** waste with other waste streams. Handle uncleaned empty containers as you would the product itself.
- Regulations: Disposal must be carried out by a licensed waste disposal company in strict accordance with all local, state, and federal regulations.[4]

## Emergency Response Protocols

Immediate and correct response to an emergency can significantly reduce the severity of an incident.

## First Aid Measures

In all cases of exposure, show the Safety Data Sheet to the attending medical personnel.[6]

- Eye Contact: This is a medical emergency. Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[7] Remove contact lenses if present and easy to do. Immediately call a poison center or physician.[6]
- Skin Contact: Take off all contaminated clothing immediately. Rinse the affected skin area with plenty of water.
- Ingestion: If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Do NOT induce vomiting.[12] Call a poison center or physician immediately if you feel unwell.[6]

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur.[\[7\]](#)

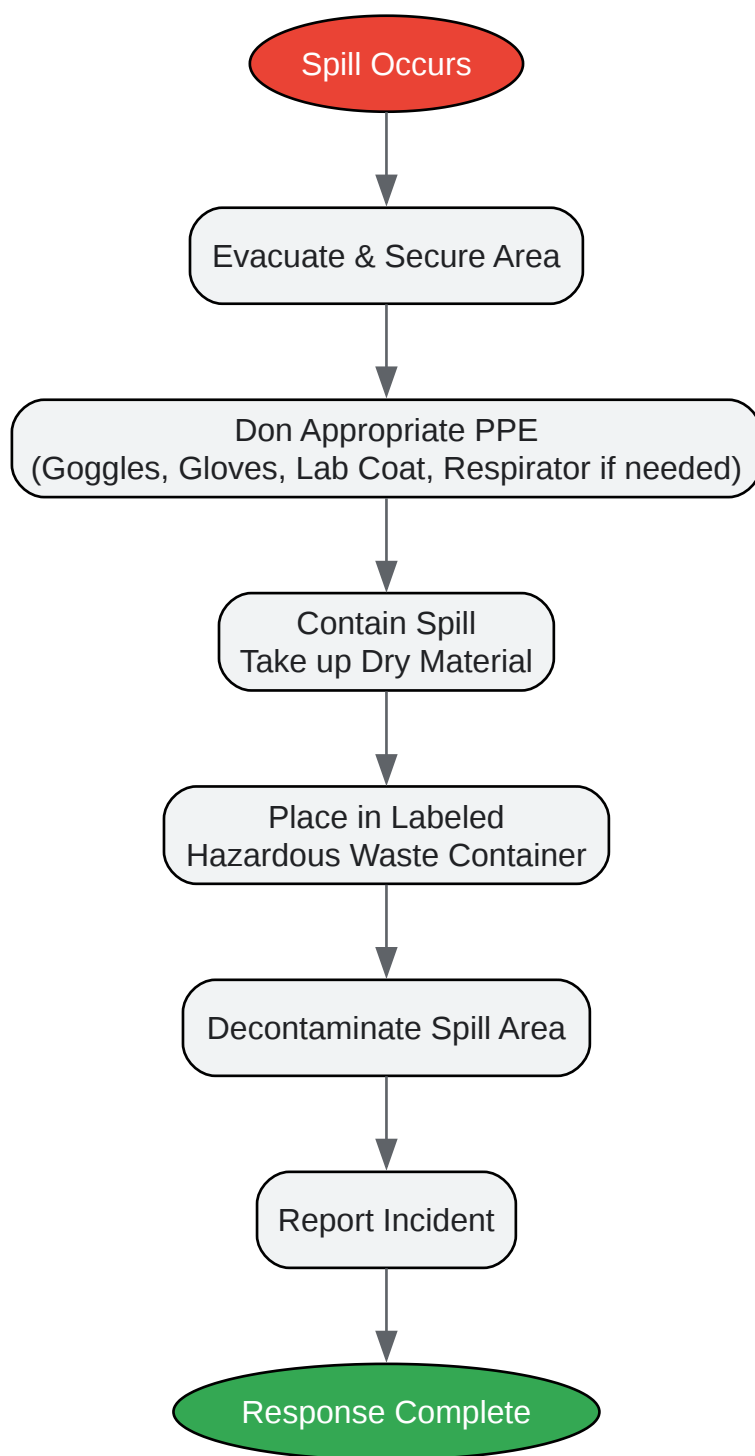
## Accidental Release (Spill) Response

For small spills of solid material:

- Evacuate & Secure: Alert personnel in the immediate area. Restrict access to the spill zone.
- Ventilate: Ensure the spill is in a well-ventilated area or within a fume hood.
- PPE: Wear all required PPE, including respiratory protection if necessary.[\[11\]](#)
- Contain & Clean: Do not use water. Take up the material dry. Gently sweep or scoop the solid material into a suitable, labeled container for hazardous waste disposal. Avoid generating dust.[\[4\]](#)[\[13\]](#)
- Decontaminate: Clean the affected area thoroughly.
- Report: Report the incident to the laboratory supervisor or Environmental Health & Safety department.

For large spills, evacuate the area immediately, secure it, and contact your institution's emergency response team.[\[11\]](#)





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Caption: Workflow for small solid spill response.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>).<sup>[4][5]</sup>
- Hazards from Combustion: Fire may produce irritating and toxic gases, including carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).<sup>[4][5]</sup>
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).<sup>[4][5]</sup>

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- To cite this document: BenchChem. [Safety and handling precautions for 4-Iodopicolinic acid]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b183023#safety-and-handling-precautions-for-4-iodopicolinic-acid>]

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